

Application Notes: One-Pot Synthesis of Chalcone Epoxides via Claisen-Schmidt Condensation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Diphenyl-2,3-epoxy-1-propanone

Cat. No.: B1217052

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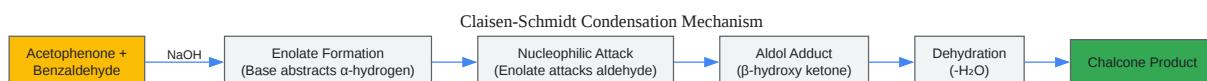
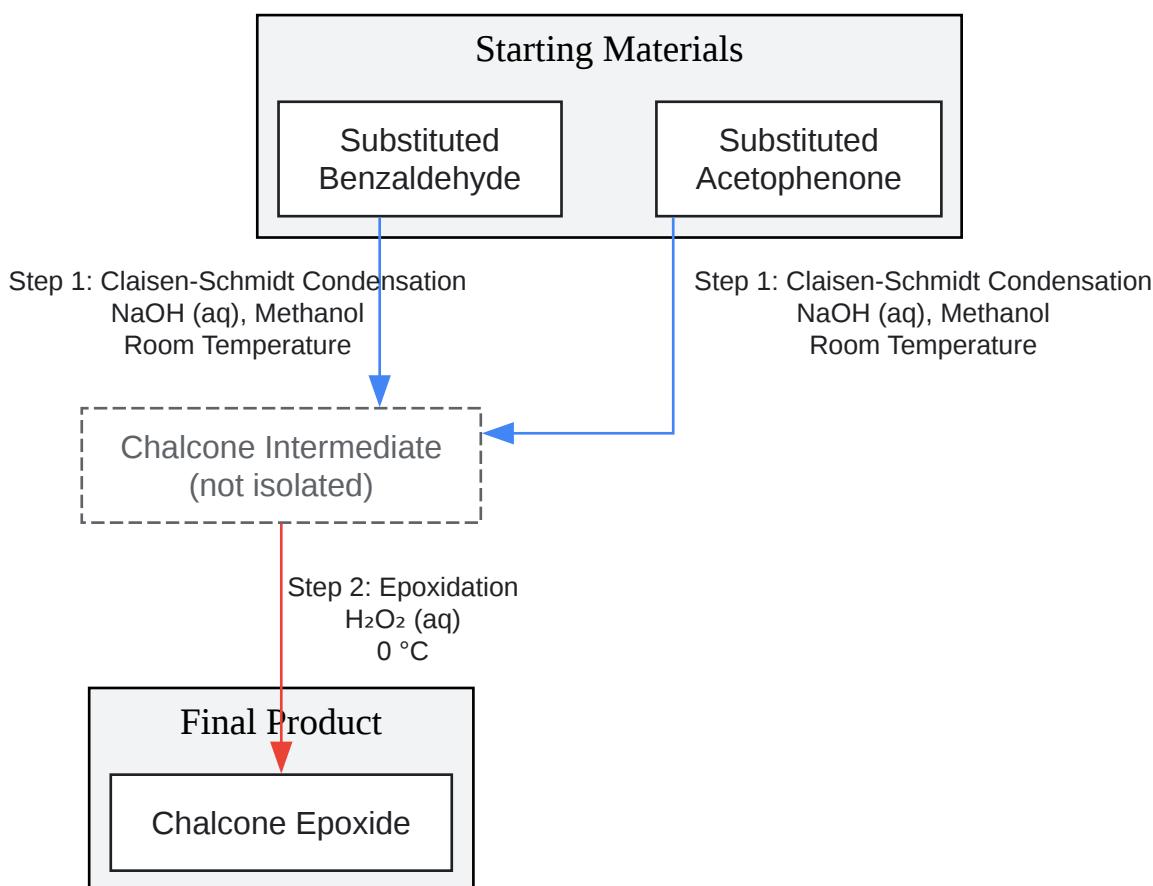
Introduction

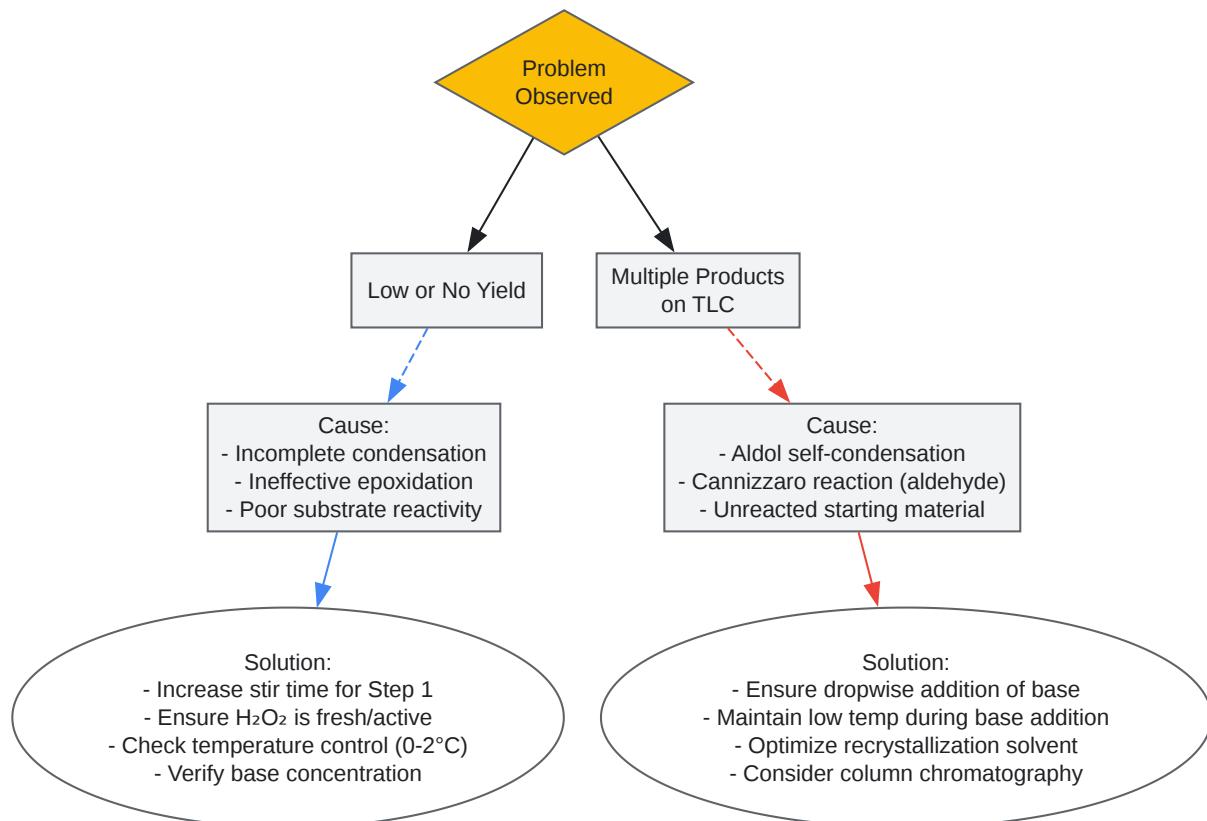
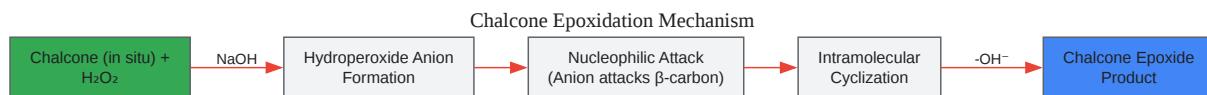
Chalcones are a class of open-chain flavonoids characterized by two aromatic rings linked by a three-carbon α,β -unsaturated carbonyl system.^[1] These compounds and their derivatives, particularly chalcone epoxides (α,β -epoxy ketones), are significant intermediates in the biosynthesis of flavonoids and serve as valuable precursors in organic synthesis.^{[2][3]} Chalcone epoxides are used in perfume formulations and as key building blocks for various biologically active molecules.^[4] Traditionally, the synthesis of these epoxides involves a two-step process: the synthesis and purification of the intermediate chalcone, followed by its epoxidation.

This application note details a highly efficient, one-pot synthesis of chalcone epoxides that aligns with the principles of green chemistry.^[5] The method utilizes a consecutive Claisen-Schmidt condensation and epoxidation reaction sequence, eliminating the need to isolate and purify the intermediate chalcone.^{[6][7]} This approach minimizes waste, reduces the use of solvents and purification steps, and often improves overall reaction efficiency.^[8] The protocol employs readily available starting materials, with aqueous sodium hydroxide as the base catalyst and hydrogen peroxide as a green oxidizing agent, which produces water as its only byproduct.^{[7][8]}

General Reaction Scheme

The synthesis proceeds in two stages within a single reaction vessel. First, a substituted benzaldehyde and a substituted acetophenone undergo a base-catalyzed Claisen-Schmidt condensation at room temperature to form the intermediate chalcone. Second, upon cooling and the addition of hydrogen peroxide, the *in situ* generated chalcone is epoxidized to yield the final chalcone epoxide product.





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- To cite this document: BenchChem. [Application Notes: One-Pot Synthesis of Chalcone Epoxides via Claisen-Schmidt Condensation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1217052#one-pot-synthesis-of-chalcone-epoxides-via-claisen-schmidt-condensation>]

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